

Stiolto Respimat: A Comparative Analysis of Real-World Effectiveness for COPD

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Compound of Interest

Compound Name: *Stiolto Respimat*

CAS No.: *1589477-29-1*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive comparison of the real-world effectiveness of **Stiolto Respimat** (tiotropium/olodaterol) against other leading therapies for Chronic Obstructive Pulmonary Disease (COPD). The following sections present quantitative data from key clinical trials and real-world studies, detailed experimental protocols, and visualizations of treatment comparisons and study workflows to support evidence-based decision-making in respiratory drug development.

Comparative Efficacy and Safety: Quantitative Data Summary

The following tables summarize the key efficacy and patient-reported outcomes from head-to-head and comparative studies involving **Stiolto Respimat**.

Table 1: Reduction in COPD Exacerbations

Comparison	Study	Annualized Rate of Moderate-to-Severe Exacerbations	Time to First Moderate-to-Severe Exacerbation
Stiolto Respimat vs. Umeclidinium/Vilanterol	Taiwanese Real-World Cohort Study[1][2][3][4]	Stiolto: 0.19; Umeclidinium/Vilanterol: 0.17 (p > 0.05)	Comparable between groups[1][2][3][4]
Stiolto Respimat vs. Indacaterol/Glycopyrronium	Taiwanese Real-World Cohort Study[1][2][3][4]	Stiolto: 0.19; Indacaterol/Glycopyrronium: 0.38 (p < 0.05) [1][2][3][4]	Comparable between groups[1][2][3][4]
Stiolto Respimat vs. Triple Therapy (LAMA/LABA/ICS)	AIRWISE Trial[1][5][6]	No statistically significant difference	No statistically significant difference[1]
Stiolto Respimat vs. Tiotropium	DYNAGITO Trial[7]	Stiolto: 7% relative risk reduction (p=0.049, not meeting pre-specified significance level of 0.01)[7]	N/A

Table 2: Lung Function Improvement (FEV1)

Comparison	Study	Change from Baseline in Trough FEV1
Stiolto Respimat vs. Umeclidinium/Vilanterol	NCT02799784[8][9][10][11]	Stiolto: 128 mL; Umeclidinium/Vilanterol: 180 mL (p < 0.001)[8][9][11]
Stiolto Respimat vs. Tiotropium	TONADO & OTEMTO (Pooled Analysis)[12][13][14][15][16]	Significantly greater improvement with Stiolto Respimat[12][13][14][15][16]
Stiolto Respimat vs. Olodaterol	TONADO & OTEMTO (Pooled Analysis)[12][13][14][15]	Significantly greater improvement with Stiolto Respimat[12][13][14][15]
Stiolto Respimat vs. Placebo	OTEMTO Trials[7][13][14][17]	Statistically significant improvement with Stiolto Respimat[7][13][14][17]

Table 3: Patient-Reported Outcomes

Comparison	Study	St. George's Respiratory Questionnaire (SGRQ) Total Score	Transition Dyspnea Index (TDI) Focal Score
Stiolto Respimat vs. Tiotropium	TONADO & OTEMTO (Pooled Analysis)[12][13][14][15][16]	Significantly greater improvement with Stiolto Respimat[12][13][14][15][16]	Significantly greater improvement with Stiolto Respimat[12][13][14][15]
Stiolto Respimat vs. Olodaterol	TONADO & OTEMTO (Pooled Analysis)[12][13][14][15]	Significantly greater improvement with Stiolto Respimat[12][13][14][15]	Significantly greater improvement with Stiolto Respimat[12][13][14][15]
Stiolto Respimat vs. Placebo	OTEMTO Trials[7][13][14][17]	Clinically meaningful improvement with Stiolto Respimat[7][13][14][17]	Clinically meaningful improvement with Stiolto Respimat[13][14][17]

Experimental Protocols of Key Comparative Studies

Detailed methodologies for the pivotal trials are outlined below to provide a deeper understanding of the evidence base.

Taiwanese Real-World Cohort Study: Stiolto Respimat vs. Umeclidinium/Vilanterol and Indacaterol/Glycopyrronium

- Study Design: A multicenter, retrospective cohort study evaluating 1-year outcomes.[\[2\]](#)[\[3\]](#)[\[4\]](#)
- Patient Population: Patients with symptomatic COPD who were initiated on a fixed-dose LAMA/LABA combination therapy.[\[2\]](#)[\[3\]](#)[\[4\]](#) Propensity score matching (PSM) was utilized to balance baseline characteristics among the treatment groups.[\[2\]](#)[\[3\]](#)[\[4\]](#)
- Interventions:
 - **Stiolto Respimat** (tiotropium/olodaterol)
 - Umeclidinium/Vilanterol
 - Indacaterol/Glycopyrronium
- Outcome Measures:
 - Primary: Time to first moderate-to-severe COPD exacerbation.[\[2\]](#)[\[3\]](#)[\[4\]](#)
 - Secondary: Annualized rate of moderate-to-severe exacerbations, changes in COPD Assessment Test (CAT) and modified Medical Research Council (mMRC) scores.[\[2\]](#)[\[3\]](#)[\[4\]](#)
- Statistical Analysis: Kaplan-Meier analysis for time-to-event outcomes and appropriate statistical tests for comparing annualized rates and changes in symptom scores.[\[2\]](#)[\[3\]](#)[\[4\]](#)

NCT02799784: Head-to-Head Trial of Stiolto Respimat vs. Umeclidinium/Vilanterol

- Study Design: A randomized, open-label, two-period crossover study with an 8-week treatment period and a 3-week washout period.[\[8\]](#)[\[9\]](#)[\[10\]](#)[\[11\]](#)
- Patient Population: Symptomatic COPD patients (modified Medical Research Council [mMRC] dyspnea score ≥ 2) not receiving inhaled corticosteroid (ICS) therapy.[\[8\]](#)[\[9\]](#)[\[10\]](#)[\[11\]](#)
- Interventions:
 - **Stiolto Respimat** (tiotropium/olodaterol 5/5 mcg) administered via the Respimat inhaler.[\[8\]](#)[\[9\]](#)[\[10\]](#)[\[11\]](#)
 - Anoro Ellipta (umeclidinium/vilanterol 62.5/25 mcg) administered via the Ellipta inhaler.[\[8\]](#)[\[9\]](#)[\[10\]](#)[\[11\]](#)
- Outcome Measures:
 - Primary: Change from baseline in trough Forced Expiratory Volume in 1 second (FEV1) at week 8, with a non-inferiority margin of -50 mL.[\[8\]](#)[\[9\]](#)[\[11\]](#)
 - Secondary: Proportion of FEV1 responders (≥ 100 mL improvement), rescue medication use, and patient-rated ease of inhaler use.[\[8\]](#)[\[10\]](#)
- Statistical Analysis: Analysis of covariance (ANCOVA) was used to compare the treatment effects on the primary endpoint.[\[9\]](#)[\[11\]](#)

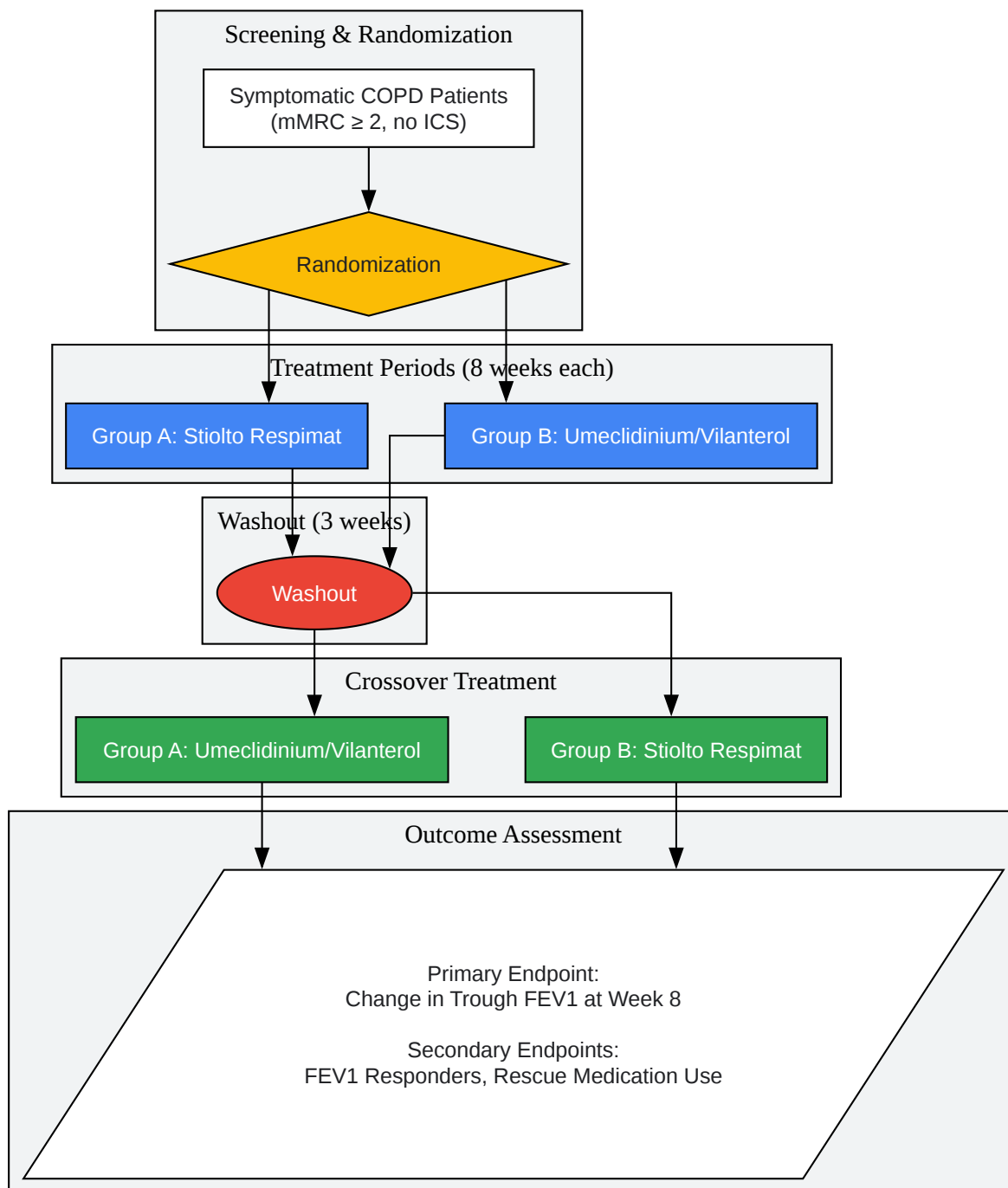
AIRWISE Trial (NCT03265145): Stiolto Respimat vs. Triple Therapy (LAMA/LABA/ICS)

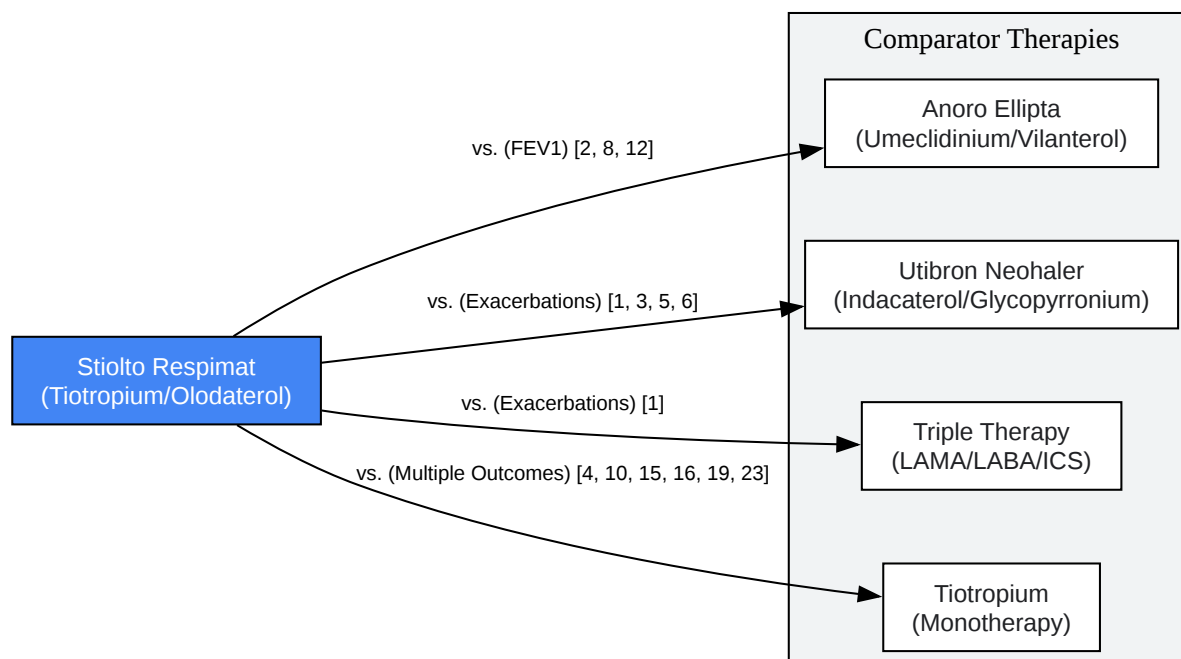
- Study Design: A 12-month, randomized, pragmatic clinical trial conducted in a real-world setting.[\[1\]](#)[\[5\]](#)[\[6\]](#)
- Patient Population: Patients with COPD not adequately controlled on their current maintenance therapy.[\[5\]](#)
- Interventions:
 - **Stiolto Respimat** (tiotropium/olodaterol).[\[1\]](#)[\[5\]](#)

- Any commercially available open or fixed-dose triple therapy (LAMA/LABA/ICS).[1][5]
- Outcome Measures:
 - Primary: Time to first moderate or severe COPD exacerbation.[1] A moderate exacerbation was defined as requiring treatment with systemic corticosteroids and/or antibiotics, while a severe exacerbation required hospitalization or an emergency room visit.[1]
 - Secondary: Annual rate of moderate or severe exacerbations, time to first severe exacerbation, and annual rate of severe exacerbations.[1]
- Statistical Analysis: A negative binomial model was used to analyze the annual rate of exacerbations, with treatment, baseline ICS use, and logarithm of observational time as covariates.[1] Kaplan-Meier curves were used to analyze time-to-event data.[1]

Visualizations: Workflows and Logical Relationships

The following diagrams, generated using Graphviz (DOT language), illustrate the experimental workflow of a key comparative study and the logical relationship of treatment comparisons.





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